Personal Protective Equipment (PPE) & Safety Protocol: 1-(2-Chlorophenyl)cyclopropan-1-ol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(2-Chlorophenyl)cyclopropan-1-ol*
CAS No.:	*1250952-75-0*
Cat. No.:	*B3390854*

Get Quote

Executive Safety Summary

1-(2-Chlorophenyl)cyclopropan-1-ol is a specialized halogenated cyclopropanol derivative.[1] While often used as a building block in the synthesis of pharmaceutical intermediates (specifically NMDA receptor modulators and ketamine metabolites), its safety profile requires a dual approach: managing chemical reactivity (due to the strained cyclopropane ring) and potential pharmacological potency.[1]

Critical Hazard Alert:

- Ring Strain Reactivity: Cyclopropanols are prone to rapid, exothermic ring-opening reactions when exposed to strong acids or bases.[1]
- Bioactive Potential: As a structural analog to dissociative anesthetic metabolites, this compound should be handled as a Potentially Bioactive Substance (PB-OEL) until specific toxicology data proves otherwise.[1]

© 2026 BenchChem. All rights reserved.

Chemical Identification & Hazard Profile

Parameter	Detail
Chemical Name	1-(2-Chlorophenyl)cyclopropan-1-ol
Structure	Cyclopropane ring with a hydroxyl group and a 2-chlorophenyl substituent at position 1.[1][2][3][4][5]
Relevant CAS	Note: CAS numbers vary by specific salt/isomer forms. Consult vendor CoA. (Ref: PubChem CID 62670209)
Physical State	Typically off-white solid or viscous oil (purity dependent).[1]
GHS Classification	Warning H302: Harmful if swallowed. H315: Causes skin irritation.[1][4][6] H319: Causes serious eye irritation.[1][4][6] H335: May cause respiratory irritation.[1][4][6]

PPE Selection Matrix

Rationale: Selection is based on the "Read-Across" toxicology principle, assuming properties similar to halogenated aromatic hydrocarbons and cyclopropanol reactivity.[1]

A. Hand Protection (Gloves)

Standard Protocol: Double-gloving is mandatory to prevent permeation of the lipophilic chlorophenyl moiety.[1]

- Inner Layer:Nitrile (0.11 mm / 4 mil).[1] Acts as a second barrier and allows for immediate outer glove removal upon contamination.
- Outer Layer:High-Grade Nitrile (0.15 mm / 6 mil) or Laminate (Silver Shield®) if handling concentrated solutions in halogenated solvents (DCM/Chloroform).[1]
- Change Frequency: Immediately upon splash; routinely every 2 hours.

© 2026 BenchChem. All rights reserved.

B. Eye & Face Protection[1][3][4][6][7][8][9][10][11][12]

- Standard Handling:Chemical Safety Goggles (indirect venting) are superior to safety glasses to prevent vapor absorption through the mucosa.[1]
- High-Risk Operations: Use a Face Shield over goggles during synthesis steps involving heat or pressure (e.g., Grignard additions) due to the risk of exothermic cyclopropane ring rupture.[1]

C. Respiratory Protection[4][6][10][11][12]

- Primary Control: All handling must occur within a certified Chemical Fume Hood (Face velocity: 80–100 fpm).[1]
- Secondary (Spill/Outside Hood): If weighing outside a hood is unavoidable (not recommended), use a P100/OV (Organic Vapor) respirator.[1]
  - Why: The chlorophenyl group increases volatility and lipophilicity; dust/aerosols can be rapidly absorbed via the lungs.

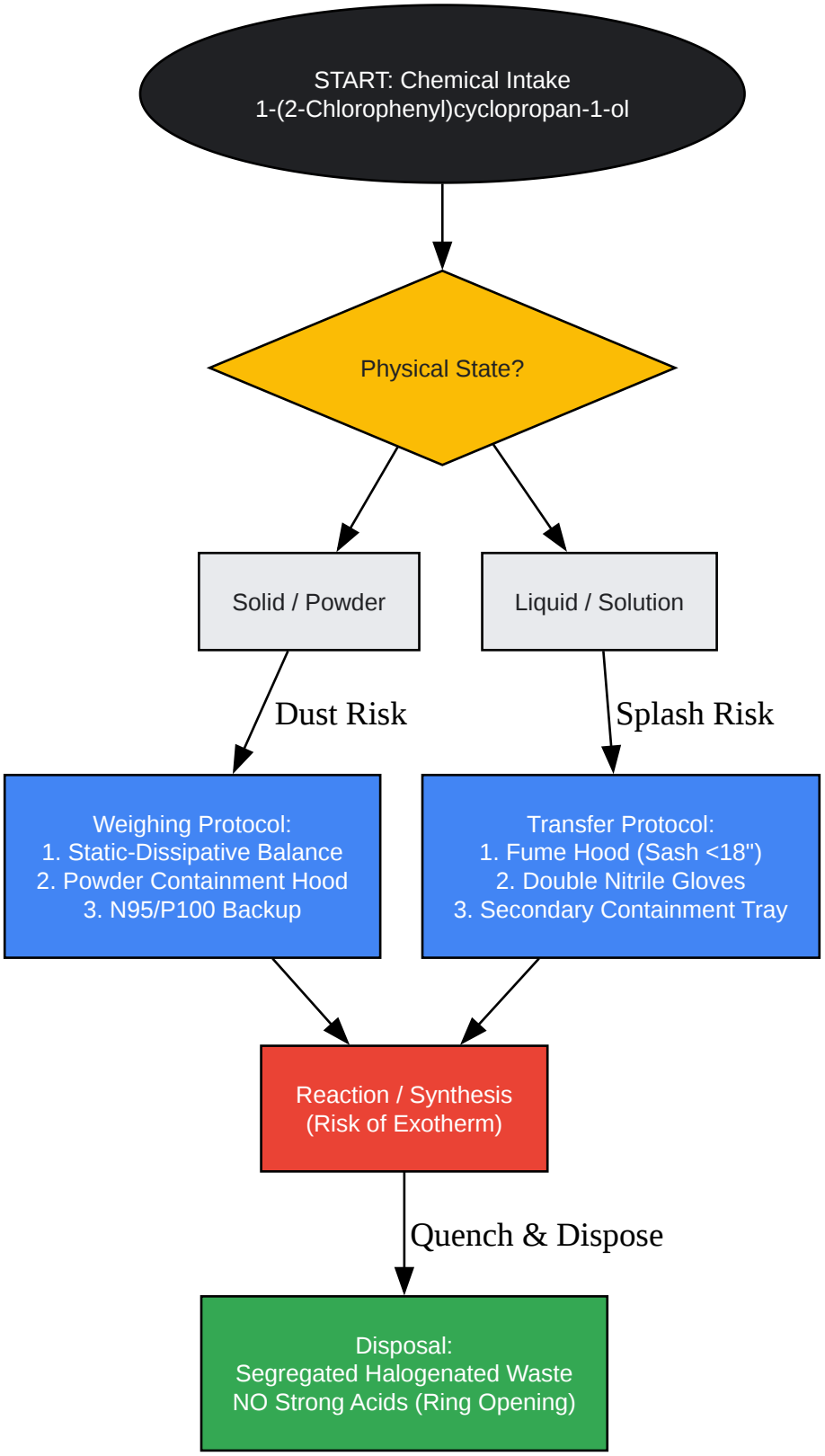
D. Body Protection[4][6][10][12]

- Lab Coat: 100% Cotton or Nomex (Fire Resistant).[1] Avoid synthetic blends that melt.[1]
- Apron: Chemical-resistant apron (Tychem® or PVC) required when transferring volumes >100 mL.[1]

Operational Workflow & Decision Matrix

The following diagram outlines the decision logic for safe handling, emphasizing the distinction between solid and solution states.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Operational workflow distinguishing containment strategies for solid vs. liquid handling to minimize exposure risks.

Specific Handling Procedures

A. Weighing & Transfer (Solid State)[1]

- Static Control: Use an anti-static gun or bar.[1] Cyclopropanol solids can be electrostatic; "flying powder" poses an inhalation risk.[1]
- Containment: Weigh inside a Powder Weighing Station or a Fume Hood with a draft shield.
- Technique: Use a disposable spatula.[1] Do not reuse spatulas to prevent cross-contamination of stock.[1]

B. Reaction Setup (Synthesis Context)

- Solvent Selection: When dissolving, avoid protic acids. Use neutral solvents (DCM, THF, EtOAc).[1]
- Temperature Control: If using this compound as a nucleophile or electrophile, chill the receiving flask to 0°C. The cyclopropane ring strain energy (~27.5 kcal/mol) can contribute to thermal runaway if the ring cleaves unexpectedly.[1]

C. Decontamination & Spills[1][3]

- Small Spill (<5 g/mL):
  - Cover with Vermiculite or Activated Carbon pads.[1]
  - Do not use paper towels alone (rapid evaporation of volatile components).[1]
  - Clean surface with a mild detergent solution.[1] Avoid Bleach (potential reaction with the chlorophenyl group).[1]
- Skin Contact:
  - Immediate: Wash with soap and lukewarm water for 15 minutes.[1]

© 2026 BenchChem. All rights reserved.

- Contraindication: Do not use ethanol or DMSO to wash skin; these solvents enhance transdermal absorption of the lipophilic compound.

Disposal & Waste Management

Crucial Chemical Compatibility Rule: Never dispose of **1-(2-Chlorophenyl)cyclopropan-1-ol** in waste containers containing Strong Acids (Sulfuric, Hydrochloric) or Strong Oxidizers.[1]

- Reasoning: Acid-catalyzed ring opening of cyclopropanols generates enols/ketones, releasing heat.[1] In a closed waste drum, this exotherm can cause over-pressurization.[1]

Disposal Protocol:

- Stream: Halogenated Organic Waste.
- Labeling: Clearly tag as "Cyclopropanol Derivative – Potential Irritant."[1]
- Quenching (if reactive residues exist): Dilute significantly with an inert solvent (e.g., Hexane or Ethyl Acetate) before adding to the waste carboy to act as a heat sink.[1]

References

- National Center for Biotechnology Information (2026).PubChem Compound Summary for CID 62670209, **1-(2-chlorophenyl)cyclopropan-1-ol**. Retrieved from [Link]
- National Research Council (US) Committee on Prudent Practices in the Laboratory (2011).Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press.[1] Retrieved from [Link]
- European Chemicals Agency (ECHA).C&L Inventory: Cyclopropanol derivatives and general safety data. Retrieved from [Link][1]
- Occupational Safety and Health Administration (OSHA).Occupational Chemical Database: Halogenated Hydrocarbons. Retrieved from [Link][1]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. PubChemLite - 1-(2-chlorophenyl)cyclopropan-1-ol (C9H9ClO) [pubchemlite.lcsb.uni.lu]
- 2. 1-[(2-chlorophenyl)methyl]cyclopropan-1-ol | CymitQuimica [cymitquimica.com]
- 3. echemi.com [echemi.com]
- 4. combi-blocks.com [combi-blocks.com]
- 5. nj.gov [nj.gov]
- 6. aksci.com [aksci.com]

- To cite this document: BenchChem. [Personal Protective Equipment (PPE) & Safety Protocol: 1-(2-Chlorophenyl)cyclopropan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3390854/docs#personal-protective-equipment-ppe-safety-protocol-1-2-chlorophenyl-cyclopropan-1-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.